

# Application Note: Analysis of Bromine Monoxide (OBrO) using a Diode Array Spectrometer

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: OBrO

Cat. No.: B1233476

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

Bromine monoxide (**OBrO**) is a reactive halogen species of significant interest in atmospheric chemistry due to its role in catalytic ozone depletion cycles. Accurate and sensitive detection of **OBrO** is crucial for understanding its formation, reactivity, and impact. This application note provides a detailed protocol for the quantitative analysis of gas-phase **OBrO** using a diode array spectrometer, a powerful tool for fast and reliable spectral acquisition. The methodology described herein is based on established laboratory techniques involving the generation of **OBrO**, its quantification by UV-Vis absorption spectroscopy, and concentration determination through chemical titration.

## Principle

The quantitative analysis of **OBrO** is based on the Beer-Lambert law, which states that the absorbance of a species is directly proportional to its concentration and the path length of the light through the sample. A diode array spectrometer allows for the rapid measurement of the absorbance of **OBrO** across a range of wavelengths in the ultraviolet and visible spectrum. The concentration of **OBrO** can be determined from its characteristic absorption spectrum and known absorption cross-sections. For absolute concentration determination, a chemical titration method is employed, where **OBrO** reacts with nitrogen monoxide (NO) to produce nitrogen dioxide (NO<sub>2</sub>), which is then quantified by its well-characterized UV-Vis absorption spectrum.

## Experimental Apparatus

A typical experimental setup for the analysis of **OBrO** consists of the following components:

- **OBrO** Generation System: **OBrO** is produced in a fast-flow tube reactor. The generation involves a quiet discharge (corona discharge) through a precursor gas mixture.
- Gas Handling System: Mass flow controllers are used to precisely regulate the flow of precursor gases (e.g., a mixture of Br<sub>2</sub> in a carrier gas like N<sub>2</sub> or O<sub>2</sub>) and reactant gases (e.g., NO for titration).
- Fast-Flow Absorption Cell: A custom-built absorption cell with a defined path length (e.g., 100 cm) is used to contain the gas sample for spectroscopic analysis. The cell is designed for rapid gas exchange to study reactive species.
- Light Source: A deuterium and tungsten-halogen lamp are typically used to provide a continuous spectrum of light in the UV and visible regions.
- Diode Array Spectrometer: A spectrometer equipped with a diode array detector is used for simultaneous measurement of the entire spectrum of interest. This allows for rapid data acquisition, which is essential for studying transient species like **OBrO**.

## Experimental Protocols

### Generation of Bromine Monoxide (OBrO)

**OBrO** is generated through the reaction of bromine atoms with ozone. A common method for generating **OBrO** in the laboratory is through a quiet electrical discharge in a gas mixture containing a bromine source and oxygen, which forms ozone in situ.

Materials:

- Cylinder of Bromine (Br<sub>2</sub>) in a carrier gas (e.g., 5% Br<sub>2</sub> in N<sub>2</sub>)
- Cylinder of Oxygen (O<sub>2</sub>) or dry air
- Mass flow controllers

- High-voltage power supply for corona discharge
- Fast-flow tube reactor

#### Procedure:

- Prepare a gas mixture of bromine and oxygen by controlling the flow rates of the  $\text{Br}_2/\text{N}_2$  mixture and  $\text{O}_2$  using mass flow controllers. A typical mixture would be a few hundred ppm of  $\text{Br}_2$  in an excess of  $\text{O}_2$ .
- Pass the gas mixture through the fast-flow tube reactor.
- Apply a high voltage (several kilovolts) to the electrodes of the corona discharge unit within the flow tube. This will generate ozone from the oxygen in the gas stream.
- The ozone will then react with the bromine to produce **OBrO**. The overall reaction is complex, but a key step is the reaction of  $\text{O}_3$  with Br atoms.
- The effluent from the flow tube, containing **OBrO**, unreacted precursors, and other byproducts, is then directed into the fast-flow absorption cell for analysis.

## Spectroscopic Measurement of OBrO

#### Instrumentation Setup (Diode Array Spectrometer):

- Wavelength Range: 300 - 600 nm
- Spectral Resolution: 0.5 - 1.0 nm
- Integration Time: 100 - 500 ms (optimize for signal-to-noise)
- Number of Scans to Average: 10 - 50 (to improve signal-to-noise ratio)

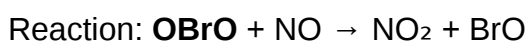
#### Procedure:

- Allow the light source and spectrometer to warm up for at least 30 minutes to ensure stability.
- Record a reference spectrum ( $I_0$ ) by flowing the carrier gas ( $\text{N}_2$  or  $\text{O}_2$ ) through the absorption cell.

- Introduce the gas mixture containing **OBrO** from the flow tube into the absorption cell and record the sample spectrum ( $I$ ).
- The absorbance ( $A$ ) is then calculated using the formula:  $A = -\log_{10}(I/I_0)$ .
- The concentration of **OBrO** can be determined using the Beer-Lambert law:  $A = \sigma * c * l$ , where  $\sigma$  is the absorption cross-section of **OBrO** at a specific wavelength,  $c$  is the concentration, and  $l$  is the path length of the absorption cell.

## Quantitative Determination by Chemical Titration

To determine the absolute concentration of **OBrO**, a chemical titration with nitrogen monoxide (NO) is performed. **OBrO** reacts with NO in a 1:1 stoichiometry to produce NO<sub>2</sub> and BrO.



The concentration of the NO<sub>2</sub> produced is then measured by UV-Vis absorption spectroscopy.

Procedure:

- Record the initial spectrum of the **OBrO**-containing gas mixture.
- Introduce a known excess of NO into the gas flow upstream of the absorption cell. The concentration of NO should be sufficient to ensure complete reaction with **OBrO**.
- Allow sufficient reaction time in the flow tube.
- Record the spectrum of the resulting gas mixture.
- The change in absorbance due to the formation of NO<sub>2</sub> is used to determine its concentration. The concentration of NO<sub>2</sub> can be calculated using its known absorption cross-section at a specific wavelength (e.g., 400 nm).
- Since the reaction stoichiometry is 1:1, the initial concentration of **OBrO** is equal to the concentration of NO<sub>2</sub> produced.

## Data Presentation

## OBrO Absorption Cross-Sections

The following table provides the absorption cross-sections for **OBrO** at various wavelengths, as determined from laboratory studies. These values are essential for the quantitative analysis of **OBrO** from its absorption spectrum.

Wavelength (nm)	Absorption Cross-Section ( $10^{-17}$ cm <sup>2</sup> /molecule)
400	0.50
420	0.95
440	1.40
460	1.75
480	1.80
491	1.80
500	1.70
520	1.30
540	0.85
560	0.50
580	0.25

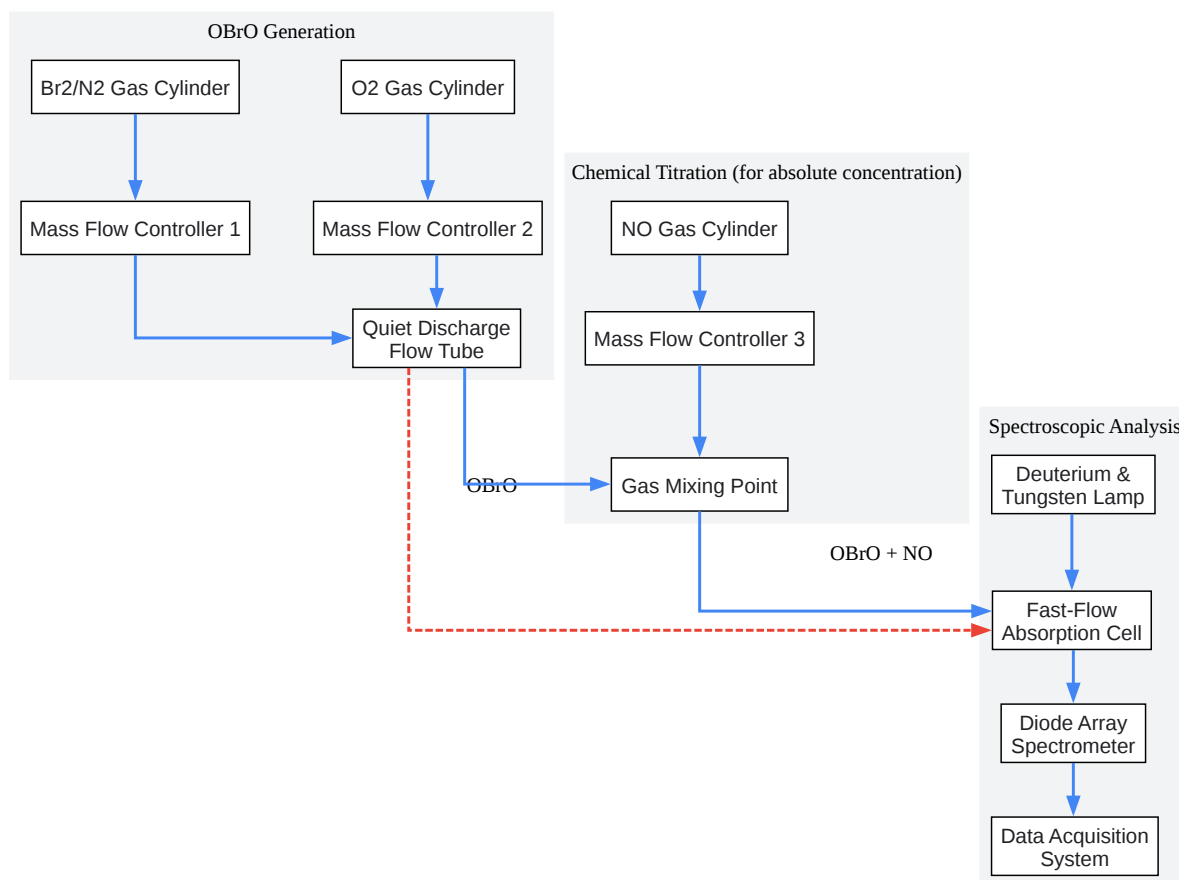
Data adapted from the IUP Bremen database.[\[1\]](#)

## NO<sub>2</sub> Absorption Cross-Sections for Titration

For the chemical titration method, the concentration of the resulting NO<sub>2</sub> is determined using its absorption cross-section. The peak absorption for NO<sub>2</sub> is around 400 nm.

Wavelength (nm)	Absorption Cross-Section ( $10^{-19}$ cm <sup>2</sup> /molecule)
390	6.20
400	6.50
410	6.30
420	5.80
430	5.10
440	4.30
450	3.50

## Mandatory Visualization



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Caption: Experimental workflow for the generation and analysis of **OBrO**.

## Conclusion

The use of a diode array spectrometer provides a robust and efficient method for the analysis of bromine monoxide. This application note outlines the key experimental protocols for the generation, spectroscopic detection, and quantitative analysis of **OBrO**. The rapid data acquisition capabilities of the diode array detector are particularly advantageous for studying the kinetics and reactivity of this important atmospheric species. By following the detailed methodologies and utilizing the provided quantitative data, researchers can accurately measure **OBrO** concentrations and contribute to a better understanding of its role in chemical processes.

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## References

- 1. scispace.com [scispace.com]
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